

Essential Safety and Operational Guide for Handling 1H-Indene, 1-methylene-

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Compound of Interest

Compound Name: 1H-Indene, 1-methylene-

Cat. No.: B1594620

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **1H-Indene, 1-methylene-**. Adherence to these procedures is vital for ensuring a safe laboratory environment.

Disclaimer: A comprehensive Safety Data Sheet (SDS) with detailed, experimentally verified data for **1H-Indene, 1-methylene-** is not readily available. The information presented below is compiled from various sources, including data on the related compound indene. All quantitative data should be treated as estimates and handled with the utmost caution.

Hazard Identification and Personal Protective Equipment (PPE)

1H-Indene, 1-methylene- is a chemical compound that requires careful handling to prevent potential health hazards. While specific toxicity data is limited, the structure suggests potential for skin, eye, and respiratory irritation.

Table 1: Recommended Personal Protective Equipment (PPE)

Protection Type	Recommended Equipment	Purpose
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles. A face shield may be required for splash hazards.	Protects against splashes and flying particles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). Glove material should be selected based on breakthrough time and permeation rate.	Prevents skin contact with the chemical.
Body Protection	Flame-resistant lab coat. Coveralls for larger quantities or increased exposure risk.	Protects skin and clothing from splashes and contamination.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, a respirator with an appropriate cartridge may be necessary.	Minimizes inhalation of vapors.
Foot Protection	Closed-toe shoes, preferably made of a chemical-resistant material.	Protects feet from spills.

Physical and Chemical Properties

Understanding the physical and chemical properties of **1H-Indene, 1-methylene-** is essential for safe handling and storage. The following table summarizes available data, some of which are computed estimates.

Table 2: Physical and Chemical Properties of **1H-Indene, 1-methylene-**

Property	Value	Source
Molecular Formula	C ₁₀ H ₈	PubChem[1]
Molecular Weight	128.17 g/mol	PubChem[1]
CAS Number	2471-84-3	PubChem[1]
Appearance	Data not available	-
Boiling Point	Data not available	-
Melting Point	Data not available	-
Flash Point	Data not available	-
XLogP3 (Computed)	2.8	PubChem[1]

Occupational Exposure Limits

Specific occupational exposure limits for **1H-Indene, 1-methylene-** have not been established. The following data for the related compound, indene, should be used as a cautious reference.

Table 3: Occupational Exposure Limits for Indene (CAS: 95-13-6)

Organization	TWA	STEL	Notes
OSHA	10 ppm (45 mg/m ³)	-	For construction and maritime industries only.[2]
NIOSH	10 ppm (45 mg/m ³)	-	-
ACGIH	5 ppm	-	Liver damage.

TWA: Time-Weighted Average; STEL: Short-Term Exposure Limit

Safe Handling and Storage Procedures

Handling:

- Always work in a well-ventilated area, preferably within a certified chemical fume hood.
- Avoid direct contact with skin, eyes, and clothing. Wear the recommended PPE at all times.
- Prevent the formation of aerosols and vapors.
- Use non-sparking tools and equipment to prevent ignition sources.
- Ground all containers and transfer equipment to prevent static discharge.
- Keep containers tightly closed when not in use.

Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as oxidizing agents.
- Keep containers tightly sealed.
- Store away from heat, sparks, and open flames.

Spill and Emergency Procedures

Spill Response:

- Evacuate: Immediately evacuate the spill area.
- Ventilate: Ensure adequate ventilation.
- Contain: Use an inert absorbent material (e.g., sand, vermiculite) to contain the spill. Do not use combustible materials like sawdust.
- Collect: Carefully collect the absorbed material into a sealed, properly labeled container for disposal.
- Clean: Decontaminate the spill area with an appropriate solvent, followed by washing with soap and water.

First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

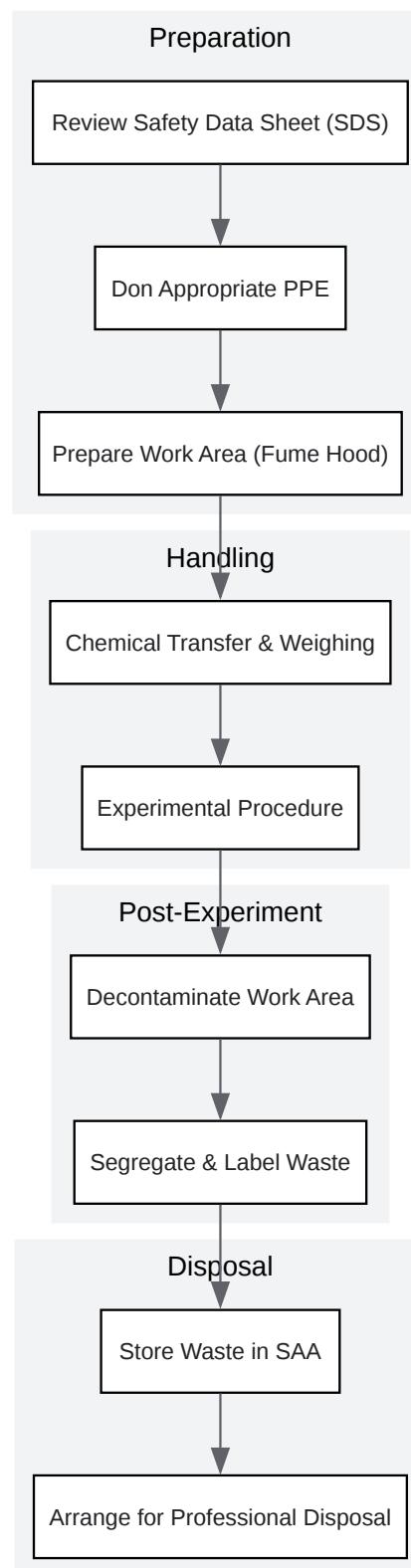
Disposal Plan

All waste containing **1H-Indene, 1-methylene-** must be handled as hazardous waste.

- Waste Collection: Collect all waste materials (including contaminated PPE, absorbent materials, and empty containers) in designated, compatible, and properly labeled hazardous waste containers.
- Labeling: Label waste containers clearly with "Hazardous Waste" and the chemical name "**1H-Indene, 1-methylene-**".
- Storage: Store hazardous waste containers in a designated satellite accumulation area, ensuring they are closed at all times except when adding waste.
- Disposal: Arrange for the disposal of hazardous waste through your institution's environmental health and safety office, following all local, state, and federal regulations.

Experimental Workflow for Safe Handling

The following diagram outlines the logical workflow for the safe handling of **1H-Indene, 1-methylene-** in a laboratory setting.

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Caption: Workflow for the safe handling of **1H-Indene, 1-methylene-**.

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References

- 1. 1-Methylene-1H-indene | C10H8 | CID 75581 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. INDENE | Occupational Safety and Health Administration [osha.gov]
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